

Biological Activity of Substituted Tartranilic Acids: A Technical Guide

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Compound of Interest

Compound Name: (2R,3R)-2,3-dihydroxy-4-oxo-4-(phenylamino)butanoic acid

CAS No.: 3019-58-7

Cat. No.: B1339049

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Executive Summary

Substituted tartranilic acids—mono-amides derived from the condensation of tartaric acid (or its anhydride) with substituted anilines—represent a privileged scaffold in medicinal and agrochemical chemistry. Characterized by a chiral diol backbone and a rigid amide linker, these compounds exhibit a bifurcation in biological activity based on their substitution patterns: antimicrobial efficacy driven by membrane disruption and chelation, and herbicidal activity functioning via auxin transport inhibition.

This guide provides a rigorous technical analysis of the synthesis, Structure-Activity Relationships (SAR), and biological mechanisms of these compounds, designed for application scientists and drug developers.

Chemical Basis & Synthesis Protocol[1][2][3]

The biological potency of tartranilic acids relies on the preservation of the chiral centers (

or

) and the electronic nature of the

-phenyl ring. The synthesis must avoid racemization while ensuring high yield of the mono-amide over the diamide or imide byproducts.

Validated Synthetic Pathway

The most robust route utilizes diacetyltartaric anhydride to activate the carboxyl group while protecting the hydroxyls, preventing side reactions.

Reaction Scheme:

- Acetylation/Cyclization: L-Tartaric acid + Acetic Anhydride

Diacetyltartaric anhydride.

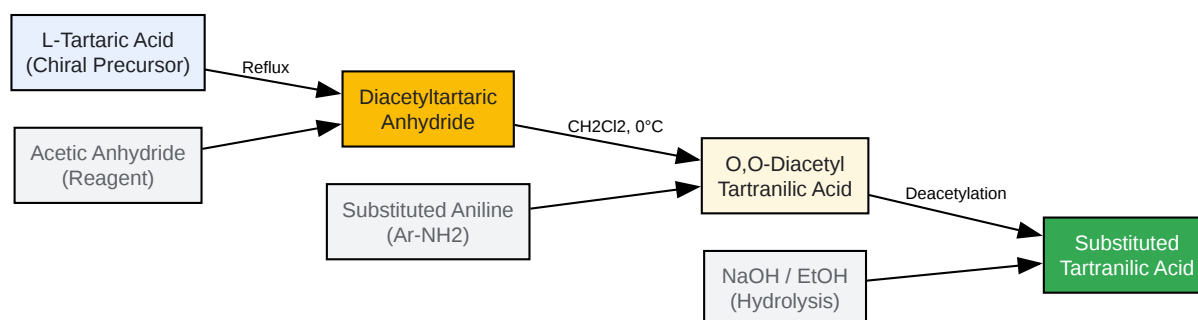
- Amidation: Anhydride + Substituted Aniline

-Diacetyltartranilic acid.

- Hydrolysis: Removal of acetyl groups

Substituted Tartranilic Acid.

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis ensuring retention of stereochemistry and regioselectivity.

Detailed Experimental Protocol

Objective: Synthesis of

-Chloro-tartranilic acid.

- Anhydride Formation: Reflux L-tartaric acid (15g) with acetic anhydride (40mL) for 2 hours. Concentrate in vacuo to obtain crystalline diacetyltartaric anhydride.
- Condensation: Dissolve diacetyltartaric anhydride (0.05 mol) in dry dichloromethane (DCM). Add 4-chloroaniline (0.05 mol) dropwise at 0°C. Stir for 4 hours at RT.
- Isolation: The intermediate precipitates or is obtained by solvent evaporation.
- Hydrolysis: Dissolve the intermediate in 10% aqueous NaOH. Stir for 1 hour. Acidify with 1M HCl to pH 2.
- Purification: Recrystallize from Ethanol/Water (3:1).
 - Quality Control: Melting point (sharp range indicates purity) and IR (Amide I band at ~1650 cm^{-1} , Carboxyl O-H stretch).

Structure-Activity Relationship (SAR)

The biological output of tartranilic acids is tunable. The "Hansch Analysis" approach—correlating biological activity with lipophilicity (

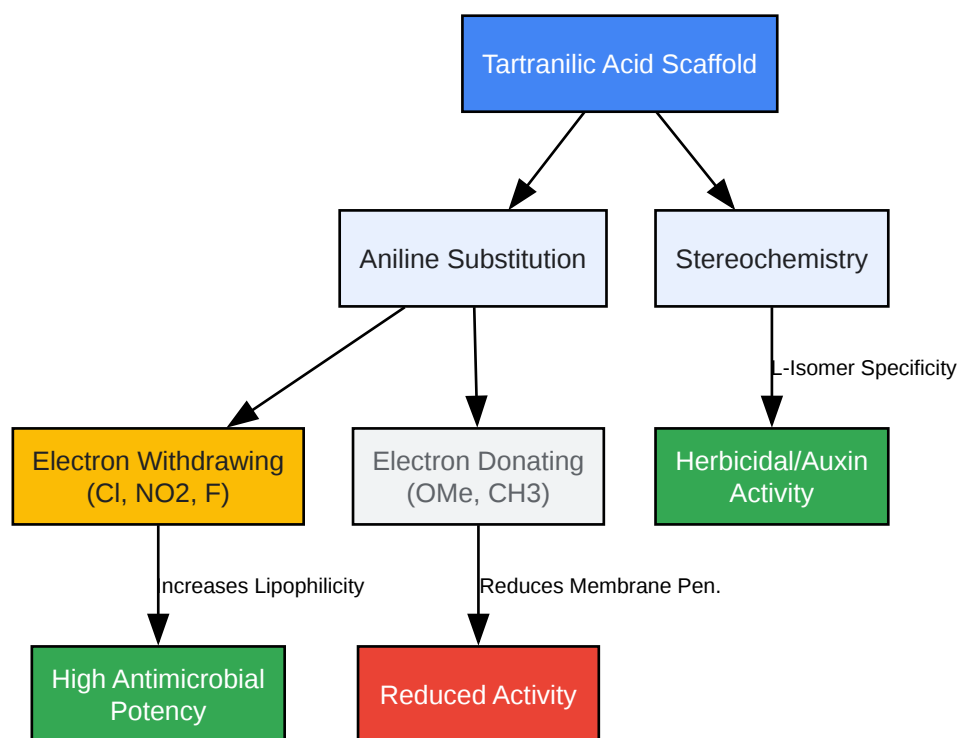
) and electronic parameters (

)—is critical here.

SAR Logic Table

Region	Modification	Effect on Activity	Rationale
Chiral Backbone	L- vs D-isomer	Critical	Receptor binding is stereospecific. L-isomers often mimic natural substrates.
Hydroxyl Groups	Acetylation	Decreases	Free -OH groups are required for metal chelation and hydrogen bonding.
Aniline Ring	-Cl, -NO	Increases	Electron-withdrawing groups increase lipophilicity and acidity of the amide proton.
Aniline Ring	-substitution	Variable	Steric hindrance can block receptor fit but may increase metabolic stability.
Carboxyl Group	Esterification	Decreases	Free -COOH is essential for solubility and ion-trapping mechanisms.

Visualization: SAR Decision Tree



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Figure 2: Strategic substitution logic for maximizing biological efficacy.

Antimicrobial & Antifungal Activity[5][6]

Recent studies (2022-2024) have highlighted the efficacy of tartaric acid derivatives against multi-drug resistant (MDR) pathogens.[1]

Mechanism of Action

The activity is hypothesized to be dual-modal:

- Chelation: The -hydroxy-carboxylic acid motif chelates divalent cations (,) essential for bacterial cell wall stability.
- Membrane Disruption: Lipophilic analogs (e.g.,

-chloro or cyclohexyl derivatives) penetrate the lipid bilayer, disrupting the proton motive force.

Efficacy Data (Aggregated)

Data summarized from recent bioassays against phytopathogens and standard strains.[\[2\]](#)

Compound Derivative	Target Organism	MIC (mg/mL)	Activity Level
-Chloro-tartranilic acid	Staphylococcus aureus	0.05	High
-Nitro-tartranilic acid	Pseudomonas syringae	0.10	Moderate
Cyclohexyl-tartranilic acid	E. coli (MDR strains)	0.05	High
Unsubstituted Tartranilic	Candida albicans	>0.50	Low

“

Technical Insight: The introduction of a cyclohexyl group (increasing hydrophobicity without aromaticity) has shown superior activity against Gram-negative bacteria by facilitating transport across the outer membrane porins [\[1\]](#).

Herbicidal Potential (Agrochemicals)[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

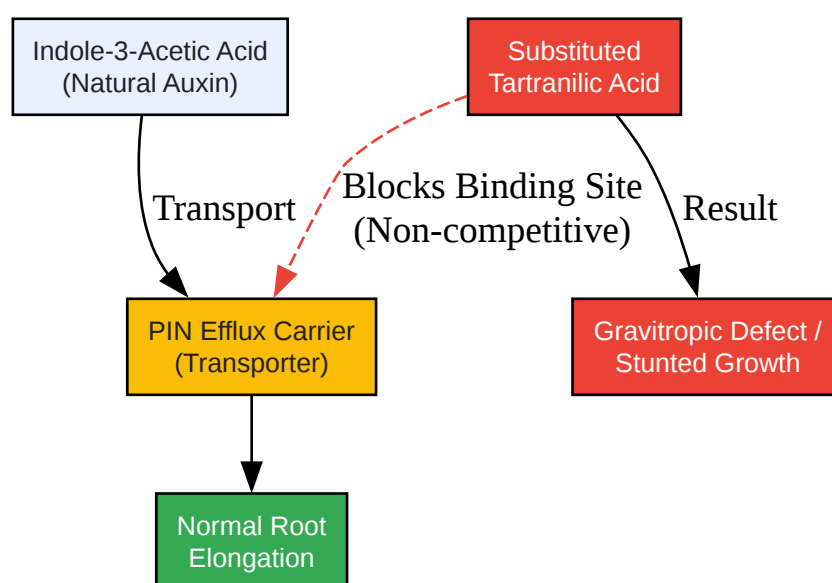
While less discussed in modern pharma, tartranilic acids share a pharmacophore with Naptalam (N-1-naphthylphthalamic acid), a known auxin transport inhibitor.

Mode of Action: Polar Auxin Transport Inhibition

Substituted tartranilic acids can block the efflux carriers (PIN proteins) responsible for the directional transport of indole-3-acetic acid (IAA). This leads to:

- Loss of gravitropism.
- Stunted root growth.
- Disordered vascular tissue formation.

Visualization: Agrochemical Mechanism



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Figure 3: Inhibition of PIN proteins by tartranilic acids mimics the action of TIBA and Naptalam.

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